

In-depth Technical Guide: Characterization of Molecular Formula C₁₈H₁₇N₅O₄

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 194*

Cat. No.: *B1581403*

[Get Quote](#)

A comprehensive search of scientific literature and chemical databases reveals a significant lack of available information for the molecular formula C₁₈H₁₇N₅O₄. Currently, there are no published studies detailing the synthesis, characterization, or biological activity of any compound with this specific elemental composition.

While a single compound with the molecular formula C₁₈H₁₇N₅O₄ is listed in the PubChem database under the identifier CID 90662762, the entry is limited to computationally predicted data. There is no associated experimental data, including spectroscopic information (NMR, IR, Mass Spectrometry), physical properties, or details of its synthesis. The IUPAC name provided for this entry is 4-[(3Z)-3-[(4E)-4-[amino(nitroso)methylidene]-2-methoxycyclohexa-2,5-dien-1-ylidene]-1,2-oxazol-5-yl]-N'-hydroxybenzenecarboximidamide.^[1] However, searches for this specific chemical name in the scientific literature have not yielded any relevant results.

Further extensive searches for isomers and derivatives containing the C₁₈H₁₇N₅O₄ core, as well as patent database inquiries, have also failed to identify any synthesized or characterized compounds with this molecular formula.

Theoretical and Computational Data

In the absence of experimental data, computational methods can provide theoretical insights into the potential properties of isomers of C₁₈H₁₇N₅O₄. These predictions, however, are not a substitute for experimental validation.

Predicted Properties for CID 90662762

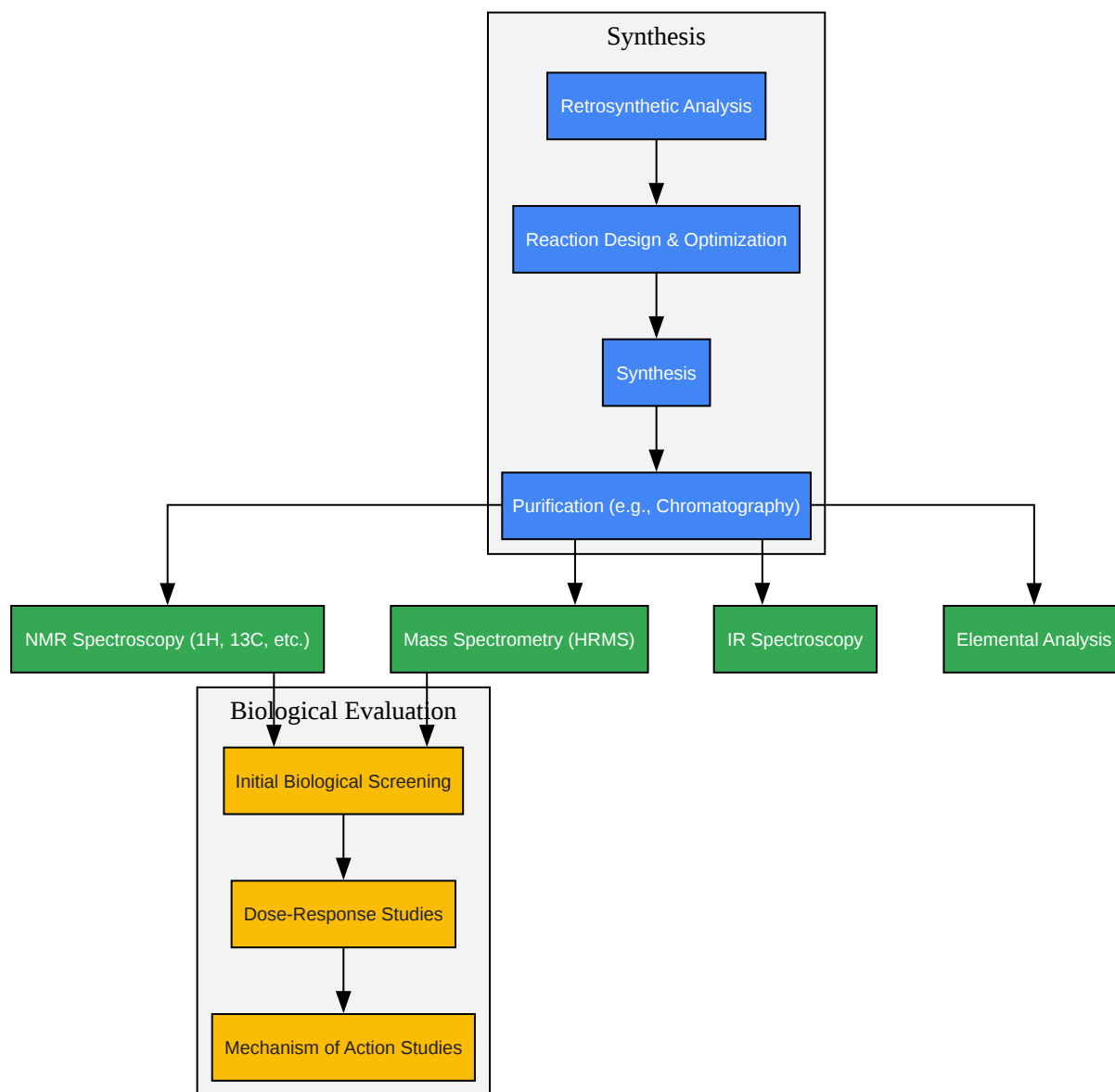
The following table summarizes the computationally predicted properties for the compound registered as CID 90662762 in the PubChem database.

Property	Predicted Value
Molecular Weight	367.37 g/mol
XLogP3	2.5
Hydrogen Bond Donor Count	4
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	5
Exact Mass	367.128055 g/mol
Topological Polar Surface Area	145 Å ²
Heavy Atom Count	27
Formal Charge	0
Complexity	733

Source: PubChem CID 90662762

Hypothetical Experimental Workflow

For researchers interested in pursuing the synthesis and characterization of a compound with the molecular formula C₁₈H₁₇N₅O₄, a general experimental workflow would be required. The following diagram illustrates a potential logical flow for such a research endeavor.

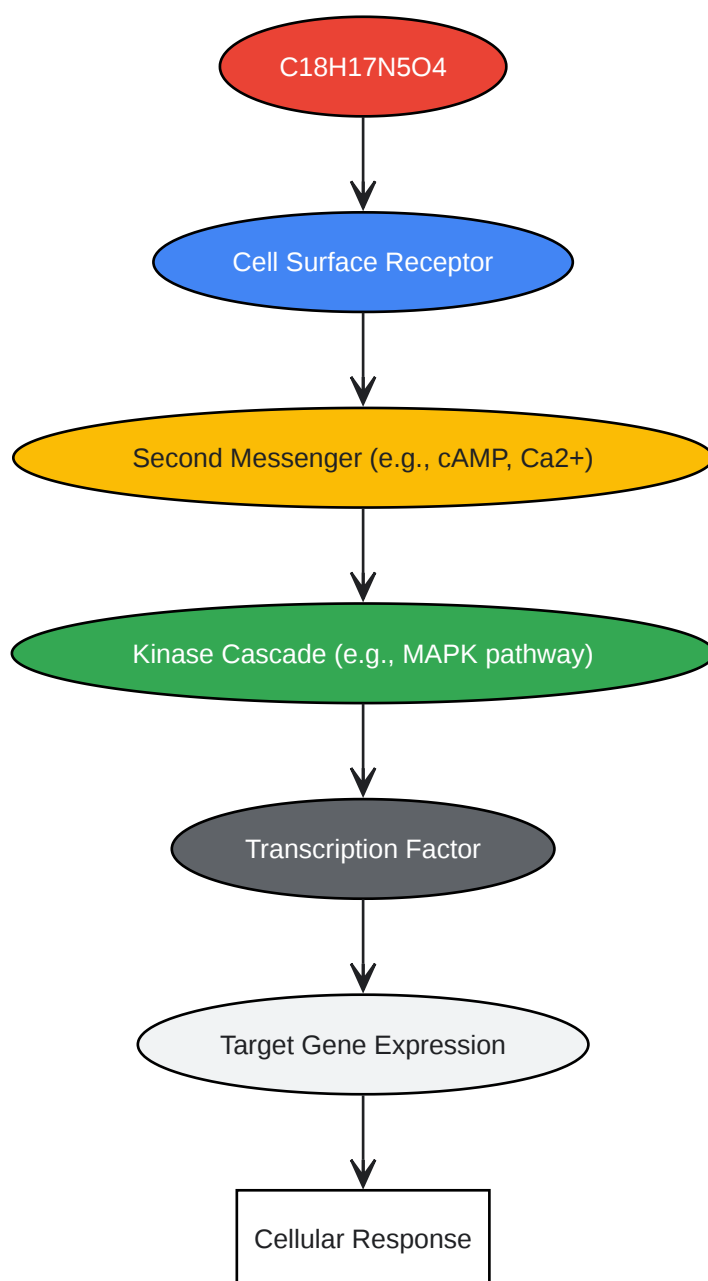


[Click to download full resolution via product page](#)

Caption: A logical workflow for the synthesis, characterization, and biological evaluation of a novel chemical compound.

Potential Signaling Pathway Investigation

Should a compound with the molecular formula $C_{18}H_{17}N_5O_4$ be synthesized and found to possess biological activity, the investigation into its mechanism of action would be a critical next step. The following diagram illustrates a generic signaling pathway that is often implicated in the action of bioactive molecules.



[Click to download full resolution via product page](#)

Caption: A generalized cell signaling pathway that could be investigated to determine the mechanism of action of a bioactive compound.

Conclusion

The molecular formula C₁₈H₁₇N₅O₄ represents an unexplored area of chemical space. There is a clear opportunity for researchers in synthetic chemistry, analytical chemistry, and drug discovery to contribute to the scientific knowledge base by synthesizing and characterizing compounds with this formula. The development of detailed experimental protocols and the elucidation of any potential biological activities and associated signaling pathways would be of significant interest to the scientific community. Until such research is conducted and published, a comprehensive technical guide on the characterization of C₁₈H₁₇N₅O₄ cannot be provided.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. WO2000034241A1 - N-substituted 2-cyanopyrrolidines - Google Patents [patents.google.com]
- To cite this document: BenchChem. [In-depth Technical Guide: Characterization of Molecular Formula C₁₈H₁₇N₅O₄]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581403#molecular-formula-c18h17n5o4-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com